

# NVP-BSK805 solubility in DMSO and aqueous buffers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NVP-BSK805

Cat. No.: B15610065

[Get Quote](#)

## NVP-BSK805 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **NVP-BSK805**, a potent and selective JAK2 inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **NVP-BSK805** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **NVP-BSK805**. It exhibits high solubility in DMSO.<sup>[1][2][3][4]</sup> For aqueous applications, **NVP-BSK805** is also soluble in 0.1N HCl and to some extent in water, particularly with gentle warming.<sup>[4][5]</sup>

Q2: How should I store **NVP-BSK805** powder and stock solutions?

A2: The solid form of **NVP-BSK805** should be stored at -20°C.<sup>[5]</sup> Stock solutions prepared in DMSO can be stored at -20°C for one month or at -80°C for up to six months.<sup>[1]</sup> To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes. Some suppliers suggest that aqueous solutions are unstable and should be prepared fresh.<sup>[6]</sup>

Q3: What is the mechanism of action of **NVP-BSK805**?

A3: **NVP-BSK805** is a potent and selective ATP-competitive inhibitor of Janus kinase 2 (JAK2). [7] It inhibits the phosphorylation of downstream signaling proteins, most notably STAT5 (Signal Transducer and Activator of Transcription 5), thereby blocking the JAK/STAT signaling pathway. [1][2] This pathway is crucial for cell proliferation, differentiation, and survival.

## Solubility Data

The solubility of **NVP-BSK805** can vary slightly between different forms (e.g., free base vs. dihydrochloride salt) and suppliers. The following table summarizes the available quantitative data.

Solvent	Form	Concentration	Notes
DMSO	Dihydrochloride	≥214 mg/mL	-
DMSO	Not Specified	>20.95 mg/mL	-
DMSO	Not Specified	100 mg/mL (203.85 mM)	Requires sonication. Use newly opened DMSO as it is hygroscopic.
Water	Dihydrochloride	≥30.8 mg/mL	Requires gentle warming.
Water	Not Specified	≥3.45 mg/mL	Requires gentle warming and sonication.
Ethanol	Dihydrochloride	≥8.03 mg/mL	Requires gentle warming and sonication.
Ethanol	Not Specified	≥4.75 mg/mL	Requires gentle warming and sonication.
0.1N HCl (aq)	Not Specified	Soluble	-

Note: The actual solubility may vary depending on the specific batch, purity, and experimental conditions.

## Troubleshooting Guide

Issue 1: **NVP-BSK805** powder is difficult to dissolve.

- Question: I am having trouble dissolving **NVP-BSK805** powder in my chosen solvent. What can I do?
- Answer: To aid dissolution, especially at higher concentrations, you can try the following methods:
  - Warming: Gently warm the solution at 37°C for 10-15 minutes.[\[2\]](#)[\[5\]](#)
  - Sonication: Use an ultrasonic bath to agitate the solution for a short period.[\[2\]](#)[\[5\]](#)
  - Vortexing: Vigorous vortexing can also help to break up any clumps of powder.[\[6\]](#)
  - Fresh Solvent: For DMSO stock solutions, ensure you are using a fresh, anhydrous grade of DMSO, as absorbed water can reduce solubility.[\[1\]](#)

Issue 2: Precipitation occurs when diluting the DMSO stock solution into an aqueous buffer.

- Question: My **NVP-BSK805** precipitates out of solution when I dilute my DMSO stock into my aqueous cell culture medium or buffer (e.g., PBS). How can I prevent this?
- Answer: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution where its solubility is lower. To mitigate this:
  - Lower the Stock Concentration: Prepare a less concentrated DMSO stock solution before further dilution into the aqueous medium.
  - Increase Final DMSO Concentration: Ensure that the final concentration of DMSO in your aqueous solution is sufficient to maintain solubility, but still non-toxic to your cells (typically  $\leq 0.5\%$ ).

- Stepwise Dilution: Perform a serial dilution, first into a small volume of your aqueous buffer with vigorous mixing, and then add this intermediate dilution to your final volume.
- Pre-warm the Aqueous Buffer: Warming the aqueous buffer slightly before adding the DMSO stock can sometimes help.

## Experimental Protocols

### Protocol: Preparation of **NVP-BSK805** for Cell-Based Assays

This protocol describes the preparation of **NVP-BSK805** for treating cells in culture.

#### Materials:

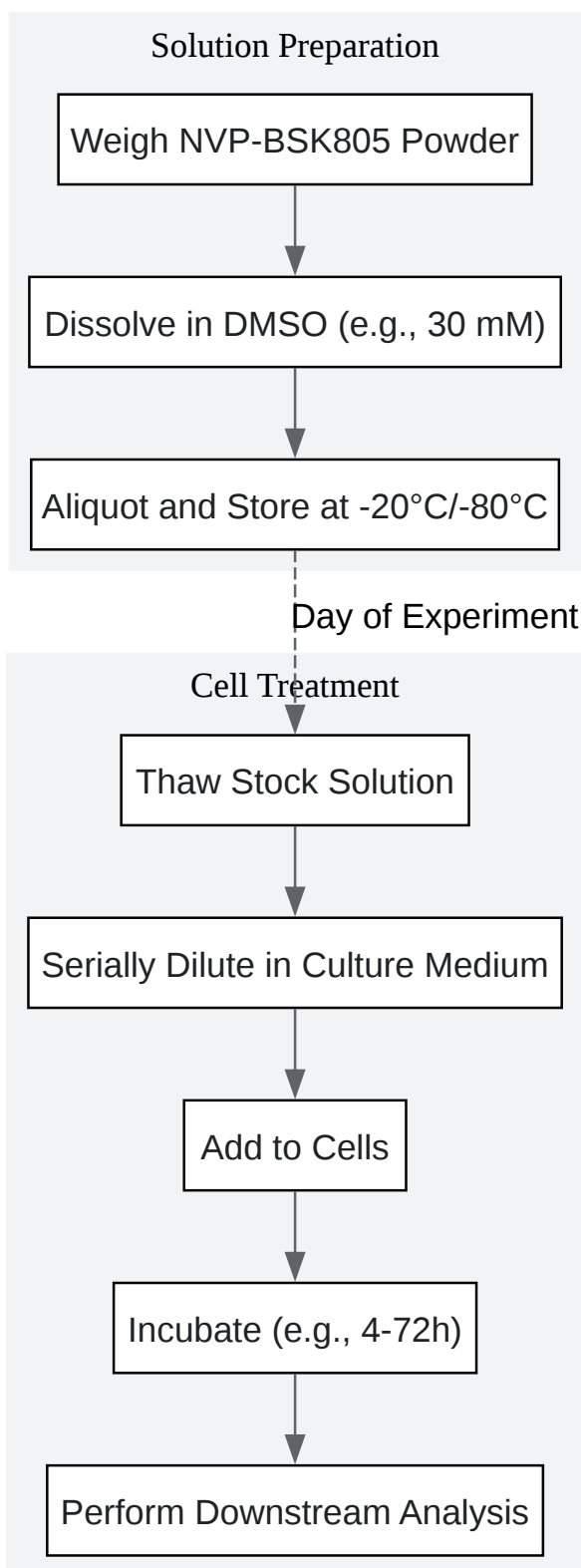
- **NVP-BSK805** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Sterile cell culture medium (e.g., RPMI-1640 + 10% FBS)

#### Procedure:

- Prepare a High-Concentration Stock Solution (e.g., 30 mM in DMSO):
  - Equilibrate the **NVP-BSK805** vial to room temperature before opening.
  - Weigh the required amount of **NVP-BSK805** powder in a sterile microcentrifuge tube.
  - Add the calculated volume of sterile DMSO to achieve a 30 mM concentration.[\[8\]](#)
  - Vortex thoroughly. If necessary, use gentle warming (37°C) or sonication to ensure complete dissolution.[\[2\]](#)[\[5\]](#)
- Storage of Stock Solution:
  - Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C.[\[1\]](#)[\[8\]](#)
- Prepare Working Solutions:
  - On the day of the experiment, thaw an aliquot of the 30 mM stock solution at room temperature.
  - Perform a serial dilution of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment (e.g., 100 nM to 10  $\mu$ M).[\[1\]](#)[\[8\]](#) Ensure the final DMSO concentration in the culture medium is below the toxic level for your specific cell line (typically  $\leq 0.5\%$ ).

#### Experimental Workflow for Cell Treatment



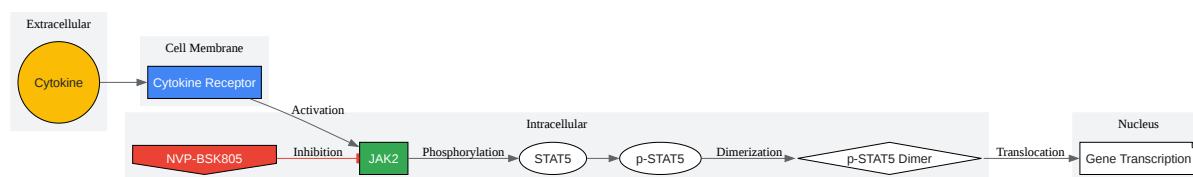
[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **NVP-BSK805** in cell culture experiments.

## Signaling Pathway Inhibition

**NVP-BSK805** specifically targets JAK2, a key kinase in the JAK-STAT signaling pathway. Upon cytokine binding to its receptor, JAK2 is activated and phosphorylates the receptor, creating docking sites for STAT proteins. JAK2 then phosphorylates the STAT proteins, which dimerize, translocate to the nucleus, and regulate gene transcription. **NVP-BSK805** competitively binds to the ATP-binding pocket of JAK2, preventing its kinase activity and thereby inhibiting the entire downstream signaling cascade.

### Inhibition of the JAK2/STAT5 Signaling Pathway by **NVP-BSK805**



[Click to download full resolution via product page](#)

Caption: **NVP-BSK805** inhibits JAK2, blocking STAT5 phosphorylation and downstream gene transcription.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- 3. NVP-BSK805 | CAS:1092499-93-8 | ATP-competitive JAK2 inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. axonmedchem.com [axonmedchem.com]
- 5. apexbt.com [apexbt.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Potent and selective inhibition of polycythemia by the quinoxaline JAK2 inhibitor NVP-BSK805 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. NVP-BSK805, an Inhibitor of JAK2 Kinase, Significantly Enhances the Radiosensitivity of Esophageal Squamous Cell Carcinoma in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [NVP-BSK805 solubility in DMSO and aqueous buffers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610065#nvp-bsk805-solubility-in-dms-and-aqueous-buffers]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)